

Spectroscopic and Analytical Profile of Rifaximin EP Impurity D: A Technical Overview

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Compound of Interest

Compound Name: Rifaximin EP Impurity D

Cat. No.: B16350946

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic and analytical data available for **Rifaximin EP Impurity D**, a known impurity of the antibiotic Rifaximin. The information herein is compiled from publicly available sources and is intended to assist researchers and professionals in drug development and quality control.

Chemical Identity

Rifaximin EP Impurity D, also known as Rifaximin Y, is a closely related structural analogue of Rifaximin.^{[1][2]} Its fundamental chemical properties are summarized in Table 1.

Table 1: Chemical and Physical Properties of **Rifaximin EP Impurity D**

Property	Value	Source(s)
IUPAC Name	(2S,16Z,18E,20R,21S,22R,23R,24R,25S,26R,27S,28E)-5,6,20,21,23-Pentahydroxy-27-methoxy-2,4,11,16,20,22,24,26-octamethyl-1,15-dioxo-1,2-dihydro-2,7-(epoxypentadeca[2][3][4]-trienoimino)[3]benzofuro[4,5-e]pyrido[1,2-a]benzimidazol-25-yl acetate	[1]
Molecular Formula	C43H49N3O12	[1][5]
Molecular Weight	799.86 g/mol	[1][5]
Appearance	Off-White Solid	[1]
Solubility	Soluble in Methanol (USP/EP Diluent)	[1]
Storage	-20°C under inert atmosphere	[1]

Spectroscopic Data

Detailed spectroscopic data for **Rifaximin EP Impurity D** is typically provided by commercial suppliers upon purchase of a reference standard. While the raw spectral data is not publicly available, the types of analyses performed are consistently reported. The following sections summarize the expected data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is crucial for the structural elucidation of **Rifaximin EP Impurity D**. Both ^1H and ^{13}C NMR data are essential for confirming the identity and purity of the compound.

Table 2: Summary of Expected NMR Spectroscopic Data

Technique	Expected Information
^1H NMR	Chemical shifts (ppm), coupling constants (Hz), and integration values for all protons, confirming the arrangement of hydrogen atoms in the molecule.
^{13}C NMR	Chemical shifts (ppm) for all carbon atoms, identifying the carbon skeleton and functional groups.

Note: Specific chemical shift assignments are proprietary and would be found in the Certificate of Analysis from the supplier.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Rifaximin EP Impurity D**, further confirming its structure.

Table 3: Summary of Expected Mass Spectrometric Data

Technique	Expected Information
High-Resolution Mass Spectrometry (HRMS)	Accurate mass measurement to confirm the elemental composition ($\text{C}_{43}\text{H}_{49}\text{N}_3\text{O}_{12}$).
MS/MS Fragmentation	Fragmentation pattern to provide structural information and confirm the connectivity of the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the **Rifaximin EP Impurity D** molecule.

Table 4: Summary of Expected IR Spectroscopic Data

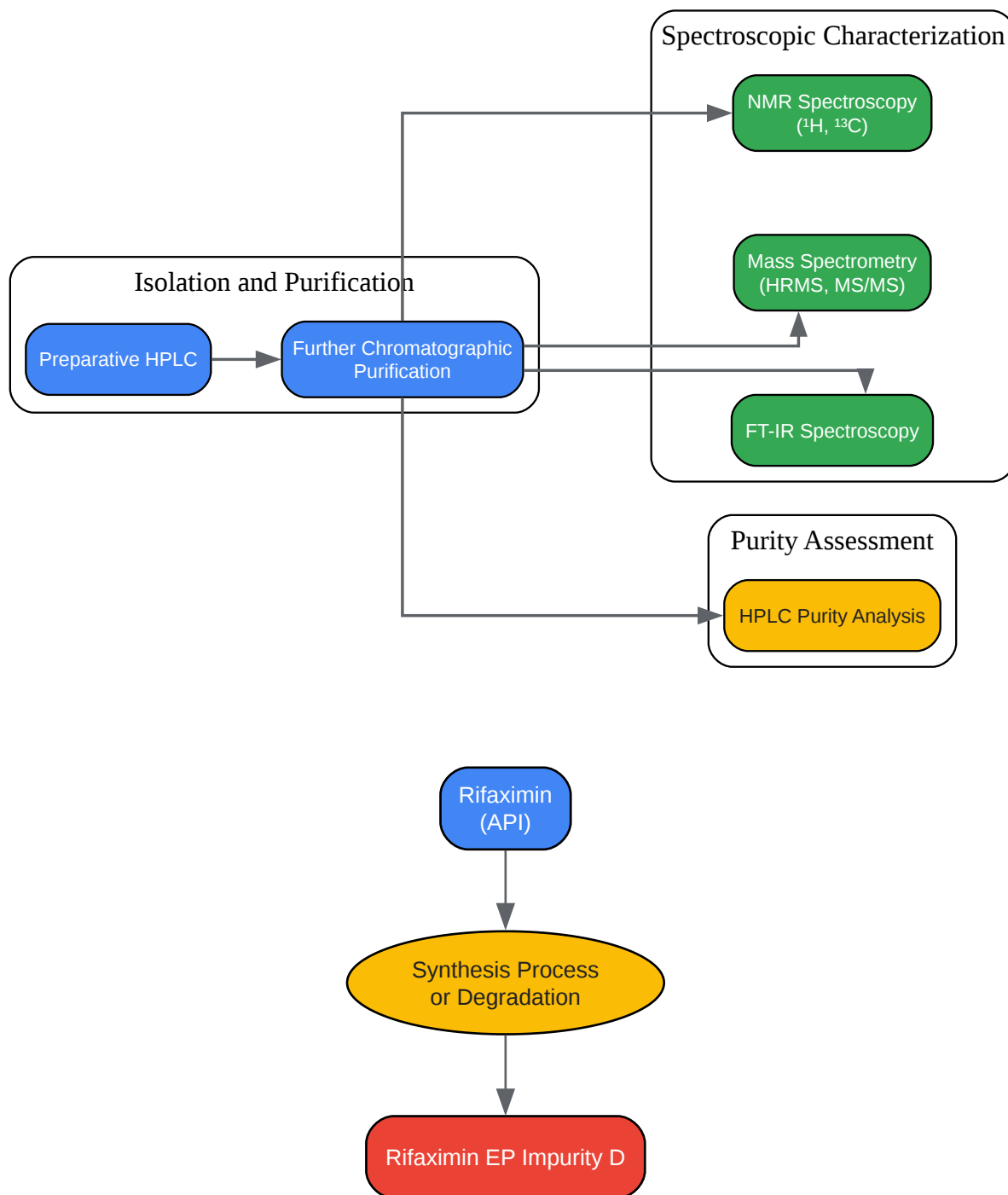
Technique	Expected Information
Fourier-Transform Infrared (FT-IR) Spectroscopy	Absorption bands (cm^{-1}) corresponding to key functional groups such as O-H (hydroxyls), C=O (carbonyls), C-O, and aromatic rings.

Experimental Protocols

Detailed experimental protocols are proprietary to the manufacturers of the reference standards. However, a general workflow for the spectroscopic analysis of a pharmaceutical impurity like **Rifaximin EP Impurity D** can be outlined.

General Analytical Workflow

The following diagram illustrates a typical workflow for the isolation and characterization of a pharmaceutical impurity.



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